

# A Technical Guide to the Physical Properties of 2-Ethylpyrrolidine

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## Compound of Interest

Compound Name: 2-Ethylpyrrolidine

Cat. No.: B092002

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This technical guide provides a comprehensive overview of the core physical properties of **2-Ethylpyrrolidine**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy comparison and includes detailed experimental protocols for the determination of these properties.

## Core Physical and Chemical Properties

**2-Ethylpyrrolidine** is a cyclic amine with the chemical formula  $C_6H_{13}N$ .<sup>[1]</sup> Its physical characteristics are crucial for its application in various chemical syntheses and as a solvent. A summary of its key physical properties is presented in the table below.

| Property             | Value           | Units             |
|----------------------|-----------------|-------------------|
| Molecular Formula    | $C_6H_{13}N$    |                   |
| Molecular Weight     | 99.17           | g/mol             |
| Boiling Point        | 122.1           | °C (at 760 mmHg)  |
| Density              | 0.81            | g/cm <sup>3</sup> |
| Refractive Index     | 1.422           | (at 20°C)         |
| Vapor Pressure       | 14.1            | mmHg (at 25°C)    |
| logP (Octanol/Water) | 1.148           |                   |
| Water Solubility     | log10WS = -1.53 |                   |

## Experimental Protocols

The following sections detail the standard laboratory procedures for determining the key physical properties of a liquid compound such as **2-Ethylpyrrolidine**.

### Determination of Boiling Point (Capillary Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.<sup>[2]</sup> The capillary method is a common micro-technique for this determination.<sup>[3]</sup>

Apparatus:

- Thiele tube or oil bath<sup>[4]</sup><sup>[5]</sup>
- Thermometer (-10 to 110°C range or higher)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner)
- Stand and clamp

Procedure:

- Fill the small test tube with 2-3 mL of **2-Ethylpyrrolidine**.
- Place the capillary tube, with its sealed end facing up, into the test tube containing the liquid sample.<sup>[4]</sup>
- Attach the test tube to the thermometer using a rubber band or thread. Ensure the sample is level with the thermometer bulb.<sup>[4]</sup>
- Clamp the thermometer assembly in a Thiele tube or oil bath, making sure the rubber band is above the level of the heating oil.<sup>[6]</sup>
- Gently heat the side arm of the Thiele tube.<sup>[4]</sup> Convection currents will ensure uniform temperature distribution.<sup>[5]</sup>

- Observe the capillary tube. A slow stream of bubbles will emerge as the trapped air expands.
- Continue heating until a rapid and continuous stream of bubbles exits the capillary tube. This indicates the liquid's vapor pressure has exceeded the external pressure.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube.<sup>[4][6]</sup> Record this temperature.

## Determination of Density

Density is the mass of a substance per unit volume.<sup>[7]</sup> For a liquid, it can be determined by measuring the mass of a known volume.

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance (accurate to at least 0.01 g)
- Pipette or dropper

Procedure:

- Place a clean, dry graduated cylinder on the electronic balance and tare the mass to zero. If taring is not possible, record the mass of the empty cylinder.<sup>[8][9]</sup>
- Carefully transfer a specific volume of **2-Ethylpyrrolidine** (e.g., 10 mL) into the graduated cylinder. Use a pipette for accuracy and read the volume from the bottom of the meniscus.<sup>[7]</sup>
- Record the exact volume.
- Place the graduated cylinder containing the liquid on the balance and record the mass.<sup>[8]</sup>
- If the balance was not tared, subtract the mass of the empty cylinder to find the mass of the liquid.<sup>[9]</sup>
- Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .<sup>[7]</sup>

- For improved accuracy, repeat the measurement with different volumes and calculate the average density.[\[7\]](#)

## Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering a material. It is a characteristic property of a substance.

Apparatus:

- Abbe Refractometer
- Dropper
- Constant temperature water bath (optional, for precise measurements)
- Solvent for cleaning (e.g., acetone or ethanol) and soft tissue paper

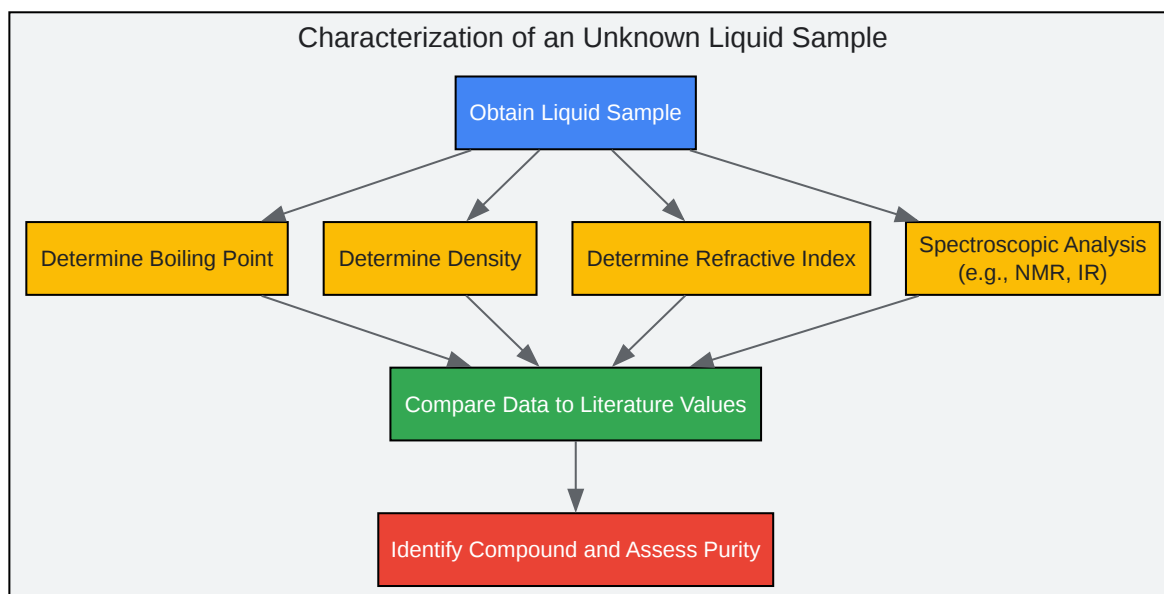
Procedure:

- Ensure the prism surfaces of the Abbe refractometer are clean and dry. Clean with a suitable solvent and a soft tissue if necessary.[\[10\]](#)
- Using a dropper, apply 2-3 drops of **2-Ethylpyrrolidine** onto the surface of the lower prism.  
[\[10\]](#)
- Close the prisms together firmly.
- Turn on the light source and look through the eyepiece.
- Rotate the prism assembly using the coarse adjustment knob until the light and dark fields are visible in the eyepiece.[\[10\]](#)
- Adjust the compensator dial to eliminate any color fringe at the border of the light and dark fields, resulting in a sharp, single line.
- Use the fine adjustment knob to center the dividing line exactly on the crosshairs of the eyepiece.[\[10\]](#)

- Read the refractive index value from the built-in scale.
- If temperature control is required, circulate water from a constant temperature bath through the jackets surrounding the prisms.[10]

## Workflow and Logical Relationships

The following diagram illustrates a standard workflow for the characterization of an unknown liquid sample by determining its fundamental physical properties. This logical progression ensures a systematic and comprehensive analysis.



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### Workflow for Physical Property Determination

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## References

- 1. 2-Ethyl-pyrrolidine - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 5. SSERC | Melting point determination [sserc.org.uk]
- 6. uomus.edu.iq [uomus.edu.iq]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 9. wjec.co.uk [wjec.co.uk]
- 10. davjalandhar.com [davjalandhar.com]
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